

Embeconazole (CS-758): A Technical Guide to its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: *Embeconazole*

Cat. No.: *B1237491*

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Abstract

Embeconazole, also known as CS-758, is a potent, third-generation triazole antifungal agent. This document provides a comprehensive overview of its chemical structure, a representative synthetic route, its presumed mechanism of action, and detailed experimental protocols for its evaluation. Quantitative data from preclinical studies are summarized to provide a consolidated resource for researchers in the field of antifungal drug discovery and development.

Chemical Structure and Properties

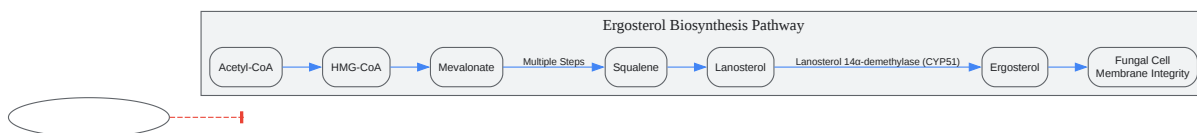
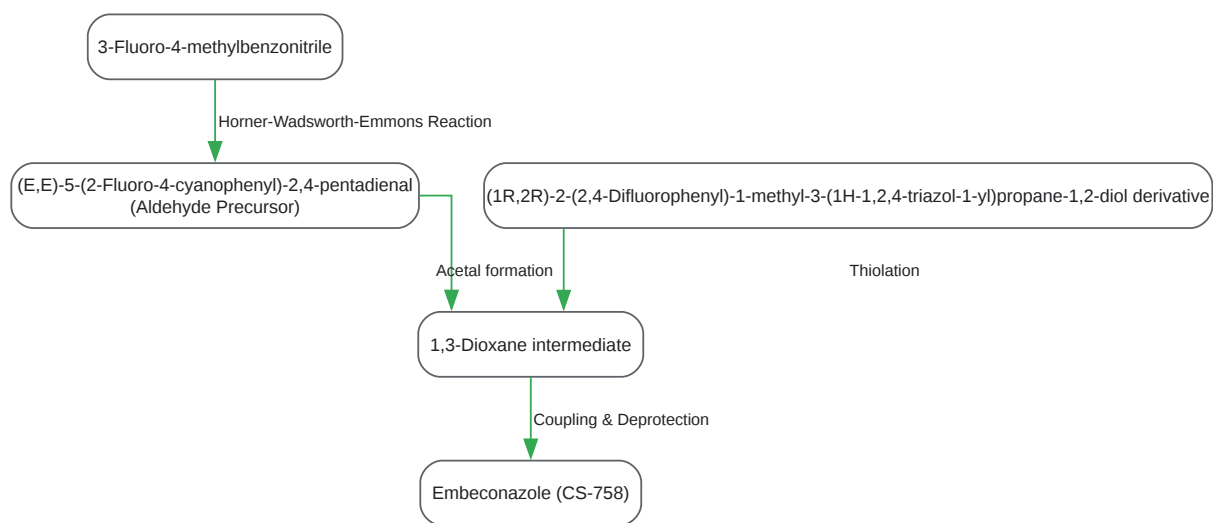
Embeconazole is a complex molecule characterized by a central 1,3-dioxane ring linked to a difluorophenyl-triazole moiety and a fluorobenzonitrile group via a butadienyl chain.

Property	Value	Source
IUPAC Name	4-[(1E,3E)-4-[trans-5- [[[(1R,2R)-2-(2,4- difluorophenyl)-2-hydroxy-1- methyl-3-(1H-1,2,4-triazol-1- yl)propyl]thio]-1,3-dioxan-2- yl]-1,3-butadien-1-yl]-3- fluorobenzonitrile	[1]
Synonyms	CS-758, R-120758	[1]
CAS Number	329744-44-7	[1]
Molecular Formula	C27H25F3N4O3S	[1]
Molecular Weight	542.57 g/mol	[1]

Representative Synthesis

While the precise, step-by-step experimental protocol for the synthesis of **Embeconazole** is proprietary, the key synthetic strategies have been described in the scientific literature. A crucial step involves the stereoselective synthesis of the (E,E)-aldehyde precursor, which is achieved via a Horner-Wadsworth-Emmons reaction. This precursor is then elaborated to introduce the triazole and dioxane moieties.

Below is a plausible, representative synthetic scheme for **Embeconazole**.



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References

- 1. Novel 1, 2, 4-Triazoles as Antifungal Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- To cite this document: BenchChem. [Embeconazole (CS-758): A Technical Guide to its Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237491#chemical-structure-and-synthesis-of-embeconazole-cs-758]

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